

Preliminary Studies on IKs124 (CHIR-124): A Technical Guide

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Compound of Interest

Compound Name: *IKs124*

Cat. No.: *B15571290*

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Abstract

IKs124, also known as CHIR-124, is a potent and selective small molecule inhibitor of Checkpoint Kinase 1 (Chk1), a critical regulator of cell cycle checkpoints in response to DNA damage.[1][2] This technical guide provides an in-depth overview of the preliminary studies on CHIR-124, focusing on its mechanism of action, preclinical data, and detailed experimental protocols. CHIR-124, a quinolone-based compound, has demonstrated significant potential as a therapeutic agent, particularly in combination with DNA-damaging chemotherapies.[1][3] It selectively targets Chk1, leading to the abrogation of S and G2-M cell cycle checkpoints, which preferentially sensitizes p53-deficient tumor cells to apoptosis.[3] This document summarizes key quantitative data, provides detailed methodologies for pivotal experiments, and includes visualizations of relevant signaling pathways and experimental workflows to support further research and development.

Introduction

Checkpoint Kinase 1 (Chk1) is a serine/threonine kinase that plays a pivotal role in the DNA damage response (DDR) signaling network. Upon DNA damage, Chk1 is activated and

phosphorylates downstream targets to induce cell cycle arrest, allowing time for DNA repair. Many cancer cells have a deficient G1 checkpoint, often due to mutations in the p53 tumor suppressor gene, making them heavily reliant on the S and G2-M checkpoints for survival after DNA damage. Inhibition of Chk1 in such cancer cells abrogates these remaining checkpoints, leading to premature entry into mitosis with damaged DNA, a phenomenon known as mitotic catastrophe, and subsequent apoptosis.

IKs124 (CHIR-124) is a novel, potent, and highly selective ATP-competitive inhibitor of Chk1. Structurally distinct from other known Chk1 inhibitors, it belongs to a class of quinolone derivatives. Preclinical studies have shown that CHIR-124 can potentiate the cytotoxic effects of topoisomerase I poisons, such as irinotecan and its active metabolite SN-38, both in vitro and in vivo. This synergistic effect is particularly pronounced in cancer cells with mutated p53.

Quantitative Data Summary

The following tables summarize the key quantitative data from preliminary studies of **IKs124** (CHIR-124).

Table 1: In Vitro Kinase Inhibitory Activity of CHIR-124

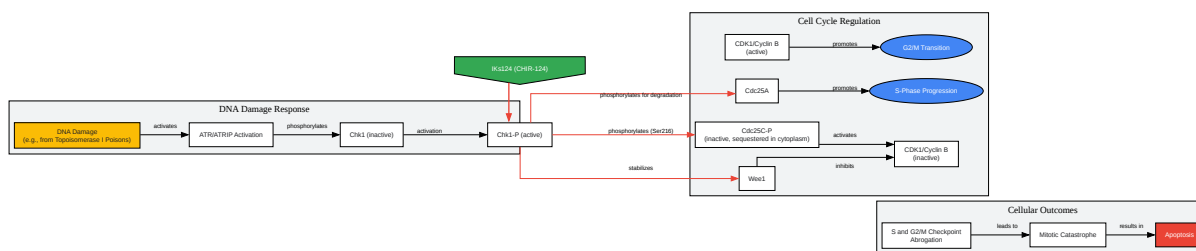
Target Kinase	IC50 (nM)	Selectivity vs. Chk1	Reference
Chk1	0.3	-	
Chk2	700	~2,333-fold	
FLT3	5.8	~19-fold	
PDGFR	6.6	~22-fold	
GSK-3	23.3	~78-fold	
CDK2/cyclin A	190	~633-fold	
cdc2/cyclin B	510	~1,700-fold	
CDK4/cyclin D	2100	~7,000-fold	

Table 2: In Vitro Cellular Activity of CHIR-124

Cell Line	Assay Type	Condition	EC50 / Effect	Reference
MDA-MB-435 (human breast carcinoma)	Cytotoxicity	CHIR-124 alone	EC50 = 0.08 μ M	
MDA-MB-435 (human breast carcinoma)	Cytotoxicity	In combination with Camptothecin	Synergistic growth inhibition	
Various p53-mutant solid tumor cell lines	Cytotoxicity	In combination with SN-38	Synergistic growth inhibition	
HCT116 p53-/-	Cell Signaling	CHIR-124 (200 nM)	2.5-fold increase in cdc25A levels	

Signaling Pathway

CHIR-124 exerts its effect by inhibiting the Chk1 signaling pathway, which is a crucial component of the DNA damage response. The diagram below illustrates the mechanism of action of CHIR-124 in the context of DNA damage and cell cycle regulation.



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Caption: Mechanism of action of **IKs124** (CHIR-124) in the Chk1 signaling pathway.

Experimental Protocols

This section provides detailed methodologies for key experiments conducted in the preliminary studies of CHIR-124.

In Vitro Chk1 Kinase Inhibition Assay

This assay determines the concentration of CHIR-124 required to inhibit 50% of the Chk1 kinase activity (IC₅₀).

Materials:

- Recombinant Chk1 kinase domain (expressed in Sf9 insect cells)
- Biotinylated cdc25c peptide substrate (biotin-[AHX]SGSGS*GLYRSPSMP-ENLNRPR[CONH2])
- CHIR-124 dilution series
- Kinase reaction buffer (30 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 2 mM DTT, 4 mM EDTA, 25 mM β-glycerophosphate, 5 mM MnCl₂, 0.01% bovine serum albumin)
- Unlabeled ATP
- ³³Py-labeled ATP (specific activity = 2,000 Ci/mmol)
- Streptavidin-coated microtiter plates
- Stop reaction buffer (25 mM EDTA, 50 mM HEPES, pH 7.5)
- DELFIA TRF system with Europium-labeled anti-phosphotyrosine antibody PT66

Procedure:

- Prepare a dilution series of CHIR-124.
- In a microtiter plate, mix the CHIR-124 dilutions with the kinase reaction buffer containing 1.35 nM Chk1 kinase domain and 0.5 μM peptide substrate.
- Initiate the kinase reaction by adding a mixture of 1 μM unlabeled ATP and 5 nM ³³Py-labeled ATP.
- Incubate the reaction mixture at room temperature for 1 to 4 hours.
- Stop the reaction by adding the stop reaction buffer.
- Transfer the reaction mixture to streptavidin-coated microtiter plates to capture the phosphorylated biotinylated peptide.
- Wash the plates to remove unbound reagents.

- Measure the amount of phosphorylated peptide using the DELFIA TRF system with a Europium-labeled anti-phosphotyrosine antibody.
- Calculate the IC50 value using nonlinear regression analysis.

Cell-Based Cytotoxicity and Synergy Assays

These assays evaluate the effect of CHIR-124 on cancer cell viability, both alone and in combination with other cytotoxic agents.

Materials:

- Human cancer cell lines (e.g., MDA-MB-435, HCT116)
- Complete cell culture medium
- CHIR-124
- Topoisomerase I poison (e.g., SN-38)
- 96-well plates
- Cell viability reagent (e.g., CellTiter-Glo®, MTT)
- Plate reader

Procedure:

- Seed cancer cells in 96-well plates at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of CHIR-124 and the combination drug (e.g., SN-38).
- Treat the cells with CHIR-124 alone, the combination drug alone, or a combination of both at various concentrations. Include untreated and vehicle-only controls.
- Incubate the plates for a specified period (e.g., 72 hours).
- Measure cell viability using a suitable reagent according to the manufacturer's instructions.

- For synergy analysis, use methods such as isobologram or response surface analysis to determine if the combination effect is synergistic, additive, or antagonistic.

Cell Cycle Analysis by Flow Cytometry

This method is used to determine the effect of CHIR-124 on cell cycle progression, particularly its ability to abrogate the S and G2-M checkpoints.

Materials:

- Cancer cell lines
- CHIR-124
- DNA-damaging agent (e.g., SN-38)
- Phosphate-buffered saline (PBS)
- Ethanol (70%, ice-cold) for fixation
- Propidium iodide (PI) staining solution (containing RNase A)
- Flow cytometer

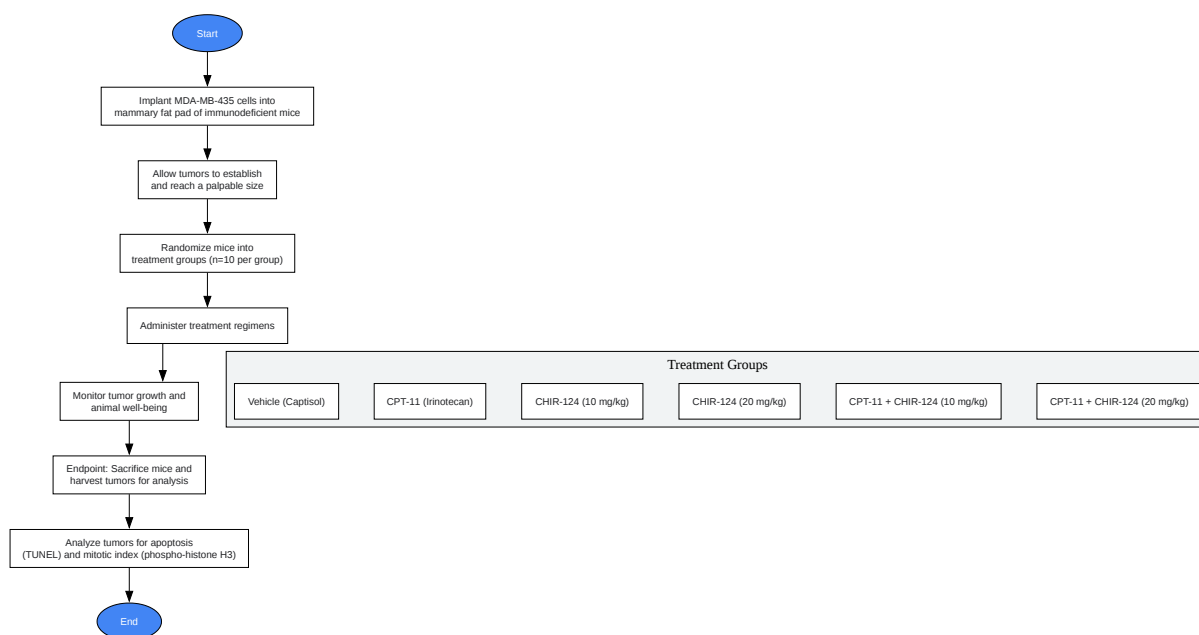
Procedure:

- Culture cells and treat them with a DNA-damaging agent to induce cell cycle arrest.
- Add CHIR-124 at the desired concentration and incubate for an appropriate duration.
- Harvest the cells by trypsinization and wash with PBS.
- Fix the cells by dropwise addition of ice-cold 70% ethanol while vortexing, and incubate at -20°C for at least 2 hours.
- Wash the fixed cells with PBS.
- Resuspend the cell pellet in PI staining solution and incubate in the dark at room temperature for 30 minutes.

- Analyze the DNA content of the cells using a flow cytometer.
- Use cell cycle analysis software to quantify the percentage of cells in the G1, S, and G2/M phases of the cell cycle.

In Vivo Orthotopic Breast Cancer Xenograft Study

This study evaluates the in vivo anti-tumor efficacy of CHIR-124 in combination with a chemotherapeutic agent in a mouse model.



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Caption: Workflow for an in vivo orthotopic breast cancer xenograft study.

Materials:

- Female immunodeficient mice (8-10 weeks old)
- MDA-MB-435 human breast cancer cells
- Irinotecan (CPT-11)
- CHIR-124
- Vehicle (e.g., Captisol)

Procedure:

- Implant MDA-MB-435 cells into the mammary fat pad of the mice.
- Once tumors are established, randomize the mice into treatment groups.
- Administer treatments as follows:
 - Vehicle control
 - CPT-11 (e.g., 5 mg/kg, intraperitoneally, daily for 5 days)
 - CHIR-124 alone (e.g., 10 or 20 mg/kg, orally, four times daily for 6 days)
 - Combination of CPT-11 and CHIR-124
- Monitor tumor growth by caliper measurements and assess animal health regularly.
- At the end of the study, sacrifice the animals and harvest the tumors.
- Analyze the tumors for markers of apoptosis (e.g., TUNEL staining) and mitotic entry (e.g., phospho-histone H3 staining) to assess the abrogation of the G2-M checkpoint.

Conclusion

The preliminary studies on **IKs124** (CHIR-124) have established it as a highly potent and selective inhibitor of Chk1. Its ability to abrogate DNA damage-induced cell cycle checkpoints,

particularly in p53-deficient cancer cells, and to synergize with topoisomerase I poisons, highlights its significant therapeutic potential. The data and protocols presented in this technical guide provide a solid foundation for further investigation into the clinical utility of CHIR-124 as a targeted anti-cancer agent. Future studies should focus on optimizing dosing schedules, exploring its efficacy in a broader range of cancer types, and identifying predictive biomarkers for patient response.

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